

An In-depth Technical Guide to the Safe Handling of Thiol-PEG10-alcohol

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Compound of Interest

Compound Name: Thiol-PEG10-alcohol

Cat. No.: B8103766

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Disclaimer: This document provides a summary of safety and handling guidelines for **Thiol-PEG10-alcohol** based on available data for similar polyethylene glycol (PEG) and thiol-containing compounds. A specific Safety Data Sheet (SDS) for **Thiol-PEG10-alcohol** was not found in the public domain. Therefore, the information herein should be used as a general guide and supplemented with compound-specific data upon acquisition. All laboratory personnel should be trained in the proper handling of chemicals and adhere to established institutional and regulatory safety protocols.

Introduction

Thiol-PEG10-alcohol is a heterobifunctional PROTAC linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[1][2][3][4]} PROTACs are emerging as a promising modality in targeted drug development.^[1] Given its application in research and drug discovery, understanding the safety and handling of **Thiol-PEG10-alcohol** is crucial for protecting laboratory personnel and ensuring experimental integrity. This guide provides an overview of potential hazards, handling procedures, and emergency responses.


Hazard Identification and Classification

Based on the safety data for similar PEGylated and thiol compounds, **Thiol-PEG10-alcohol** may present the following hazards. For a related compound, m-PEG10-alcohol, the GHS classification includes warnings for being harmful if swallowed, causing skin irritation, causing serious eye irritation, and potentially causing respiratory irritation.

GHS Classification (based on m-PEG10-alcohol):

- Acute toxicity, oral (Category 4)
- Skin corrosion/irritation (Category 2)
- Serious eye damage/eye irritation (Category 2A)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Pictograms (based on m-PEG10-alcohol):

 alt text

Signal Word (based on m-PEG10-alcohol): Warning

Hazard Statements (based on m-PEG10-alcohol):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection.
- Response: If on skin, wash with plenty of soap and water. If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Rinse mouth. Take off contaminated clothing and wash it before reuse.
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.

- Disposal: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data for **Thiol-PEG10-alcohol** is not readily available. The table below summarizes data for a related compound, m-PEG10-alcohol, to provide an estimation of its physical and chemical properties.

Property	Value (for m-PEG10-alcohol)	Reference
Appearance	<19°C Solid, >19°C Liquid	
Melting/Freezing Point	19 °C	
Boiling Point/Range	524.3±45.0 °C at 760 mmHg	
Flash Point	270.9±28.7°C	

Toxicological Information

Detailed toxicological studies for **Thiol-PEG10-alcohol** are not publicly available. The toxicological properties have not been fully investigated. However, based on related compounds, potential health effects may include:

- Inhalation: May cause respiratory irritation. High vapor concentrations may lead to symptoms like headache, dizziness, tiredness, nausea, and vomiting.
- Skin Contact: Causes skin irritation.
- Eye Contact: Causes serious eye irritation.
- Ingestion: Harmful if swallowed.

No components of similar products are listed as probable, possible, or confirmed human carcinogens by IARC, NTP, or OSHA.

Experimental Protocols and Handling Procedures

While specific experimental protocols for safety studies on **Thiol-PEG10-alcohol** were not found, a general safe handling workflow can be established based on standard laboratory practices for similar chemicals.

5.1. Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.

5.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety goggles with side shields or a face shield.
- Skin Protection: Wear impervious clothing and protective gloves. Inspect gloves prior to use and use proper glove removal technique.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a suitable respirator.

5.3. General Hygiene

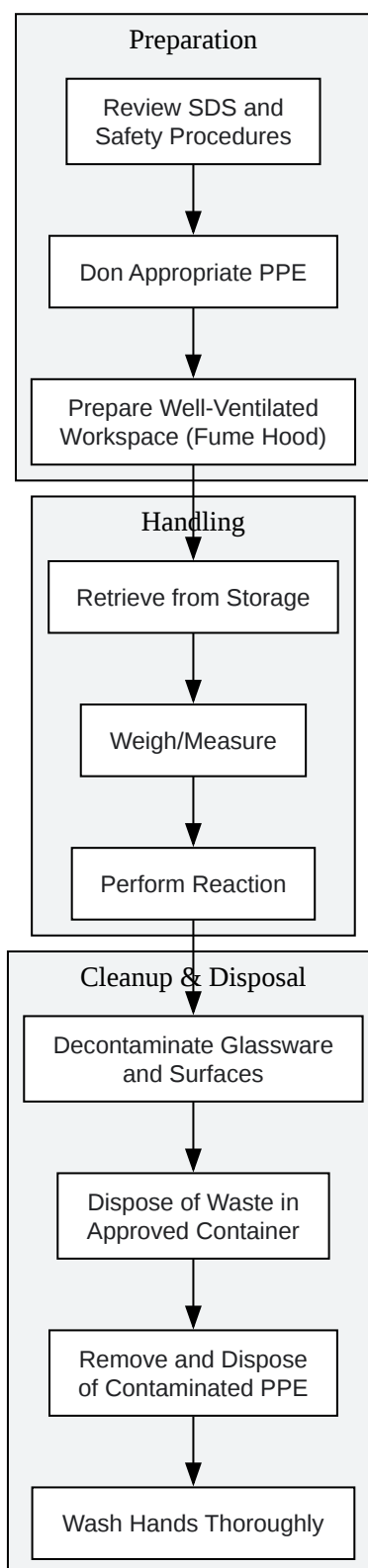
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.

5.4. Storage

- Store in a cool, well-ventilated place.
- Keep the container tightly closed. For Thiol-PEG4-alcohol, storage at 4°C under nitrogen is recommended.
- Incompatible materials include strong oxidizing agents.

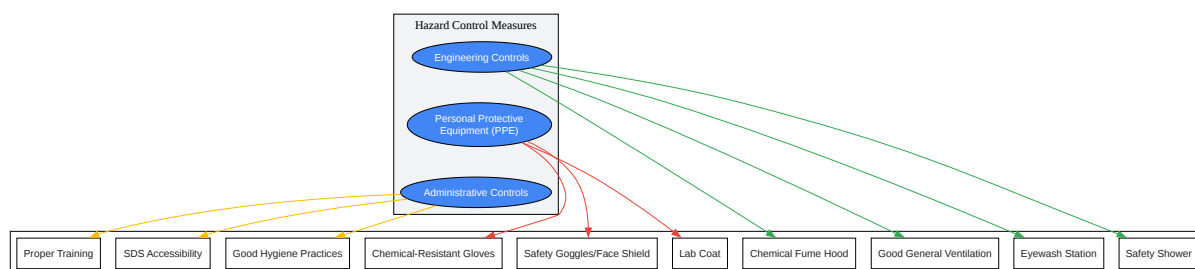
Visualized Workflows and Relationships

The following diagrams illustrate the safe handling workflow and the logical relationships of safety precautions for **Thiol-PEG10-alcohol**.



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Caption: Safe handling workflow for **Thiol-PEG10-alcohol**.



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Caption: Hierarchy of safety precautions for handling chemicals.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

- If Swallowed: Do not induce vomiting. Clean mouth with water and drink plenty of water afterward. Call a poison center or doctor if you feel unwell.

Accidental Release Measures

- Personal Precautions: Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or watercourses.
- Methods for Cleaning Up: Absorb solutions with an inert liquid-binding material (e.g., diatomite, universal binders). Decontaminate surfaces and equipment. Dispose of contaminated material in accordance with local regulations.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Special Hazards: Hazardous combustion products may include carbon oxides and sulfur oxides.
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under normal conditions.
- Conditions to Avoid: Incompatible products, heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and sulfur oxides.

- Hazardous Polymerization: Hazardous polymerization does not occur.

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